

safety data sheet for 4-azidobenzaldehyde

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Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

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Primary Hazards and Safety Information

The most significant hazard associated with **4-azidobenzaldehyde** is its **shock and thermal sensitivity**.

- Explosive Hazard:** A safety letter in *Chemical & Engineering News* emphasizes that **4-azidobenzaldehyde** is "an exceptionally explosive substance" [1]. Drop-weight impact testing by Dow Chemical scientists yielded an **H50 value of about 11 kg-cm**, confirming significant shock sensitivity. The evidence was conversion of the liquid sample to a solid char with gas generation [1]. The compound may be best manipulated as a dilute solution rather than in neat form to mitigate risk [1].
- Thermal and Light Sensitivity:** The compound is **light sensitive** and should be shielded from light [2] [3]. It is also recommended to avoid heat, and long-term storage is recommended at 2-6°C [3].

Chemical and Physical Properties

The table below summarizes the key identifying information and properties for **4-azidobenzaldehyde**.

| Property | Description |
|-------------------|--|
| CAS Number | 24173-36-2 [4] [5] [2] |
| Molecular Formula | C ₇ H ₅ N ₃ O [4] [5] [2] |

| Property | Description |
|------------------|---|
| Molecular Weight | 147.13 g/mol [4] [3] |
| Alternate Names | (p)-Azidobenzaldehyde, 4-Formylphenyl azide [4] [5] [3] |
| Appearance | Light yellow to yellow oil [2] [3] |
| Solubility | Sparingly soluble in chloroform; slightly soluble in ethyl acetate and methanol [2] [3] |

Recommended Handling and Storage Protocols

Based on the identified hazards, the following handling and storage practices are advised:

- **Precautions:** Use behind a blast shield, especially when working on a preparative scale [1].
- **Storage:** For short-term storage, the compound may be kept at room temperature, but **long-term storage is recommended at 2-6°C** [3].
- **Stability:** The compound is **light sensitive**, so it must be stored in a dark container and handled in a light-protected environment [2] [3].

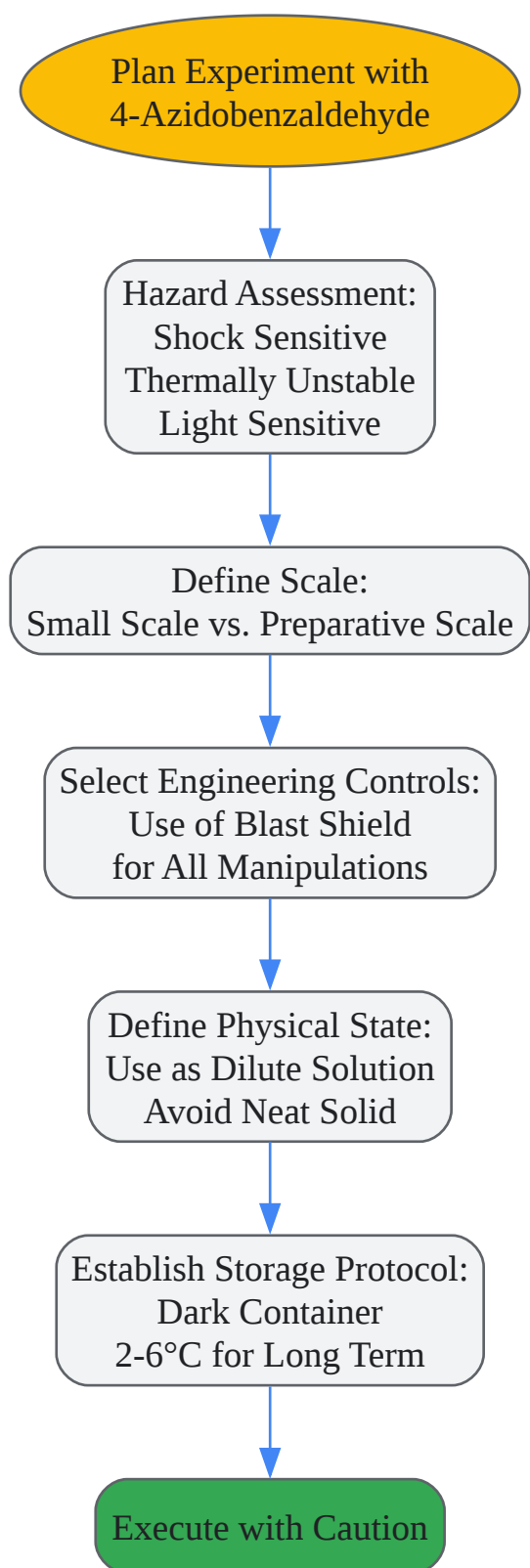
Applications in Research

In a research context, **4-azidobenzaldehyde** is a versatile building block used in:

- **Bioorthogonal Chemistry:** Its azide group participates in "click" reactions with alkynes [3].
- **Photoaffinity Labeling:** The azide group can be used to study biomolecular interactions [3].
- **Organic Synthesis:** It serves as a precursor for synthesizing various heterocycles, such as quinolines and triazoles, which are valuable in pharmaceutical development [3].

Experimental Workflow for Safe Handling

The diagram below outlines a logical workflow for risk assessment and handling when planning an experiment with this compound.



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Workflow for handling **4-azidobenzaldehyde** based on known hazards [1] [3].

Key Safety Summary for Researchers

- **Critical Hazard: Shock and heat sensitivity** with a confirmed low impact tolerance (H50 ~11 kg-cm) [1].
- **Key Precautions:** Always use a **blast shield**, avoid isolation of neat solid, and manipulate as a **dilute solution** where possible [1].
- **Storage:** Keep in a **dark container** at **2-6°C** for long-term stability [3].

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